

synonyms for 3-Nitro-5-(trifluoromethyl)benzoic acid

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Compound of Interest	
Compound Name:	3-Nitro-5-(trifluoromethyl)benzoic acid
Cat. No.:	B1297927

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An In-depth Technical Guide to **3-Nitro-5-(trifluoromethyl)benzoic Acid**: Properties, Synthesis, and Applications in Drug Development

This guide provides a comprehensive technical overview of **3-Nitro-5-(trifluoromethyl)benzoic acid**, a key chemical intermediate for researchers, scientists, and professionals in drug development. It covers the compound's chemical identity and properties, detailed synthesis protocols, and its significant role as a building block in the creation of advanced pharmaceutical agents.

Compound Identification and Properties

3-Nitro-5-(trifluoromethyl)benzoic acid is a substituted aromatic carboxylic acid. The presence of both a nitro (-NO₂) group and a trifluoromethyl (-CF₃) group makes it a highly versatile precursor in organic synthesis, particularly for fluorinated compounds which are of immense interest in medicinal chemistry.^[1] These functional groups significantly influence the molecule's reactivity and electronic characteristics, providing multiple pathways for synthetic modification.

Synonyms and Identifiers:

The compound is known by several names in chemical literature and commercial catalogs:

- 3-Carboxy-5-nitrobenzotrifluoride^{[1][2][3][4]}

- 3-Trifluoromethyl-5-nitrobenzoic Acid[1][2][4]
- 5-Nitro-3-(trifluoromethyl)benzoic acid[2]
- a,a,a-Trifluoro-5-nitro-m-toluic acid[2]
- Benzoic acid, 3-nitro-5-(trifluoromethyl)-[2][4]

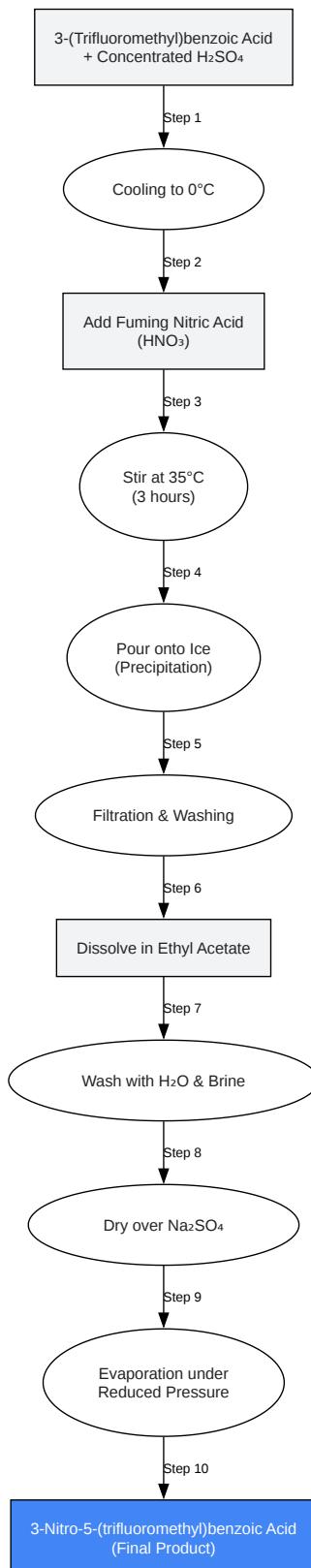
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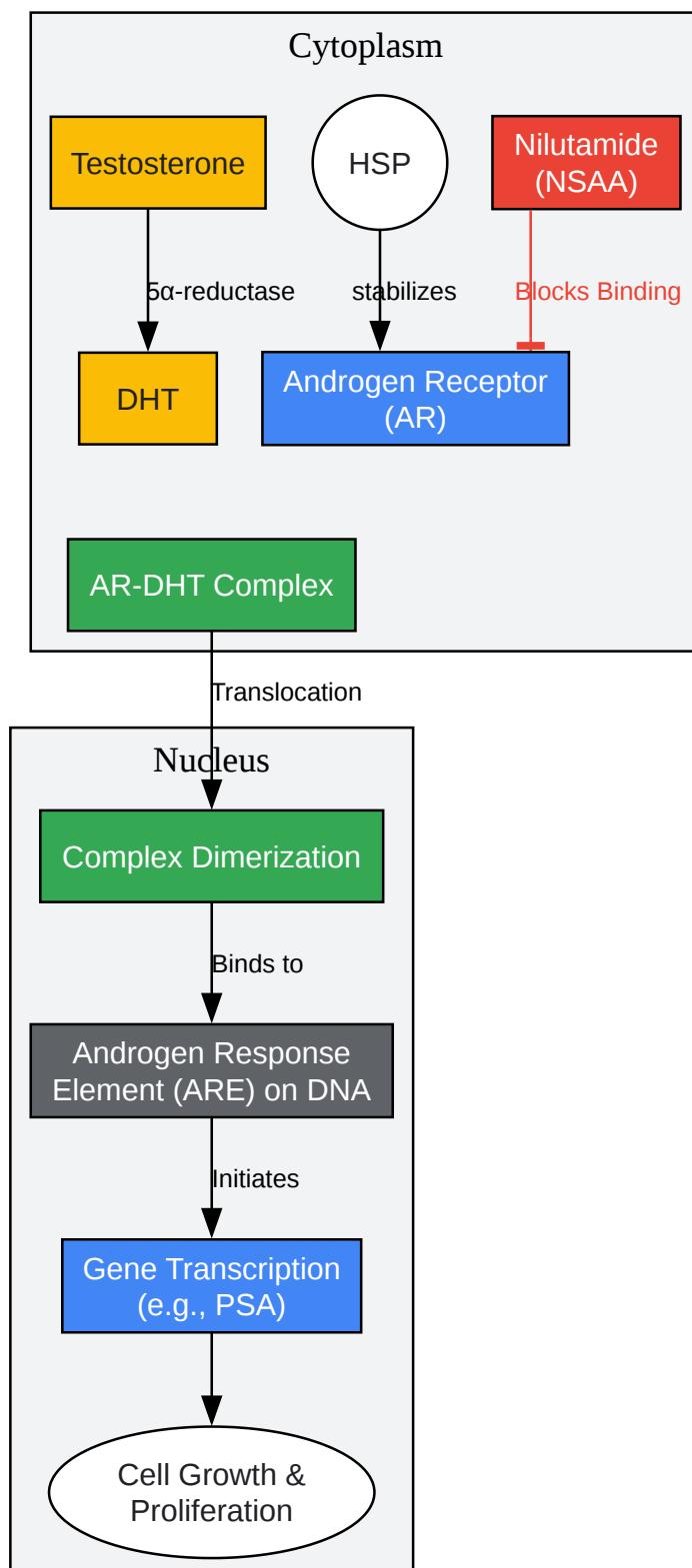
The key quantitative properties of **3-Nitro-5-(trifluoromethyl)benzoic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	328-80-3	[2][3][5]
Molecular Formula	C ₈ H ₄ F ₃ NO ₄	[2][3][4][5]
Molecular Weight	235.12 g/mol	[3][5]
Physical Form	Solid, White to Light Yellow Powder	[2][5]
Melting Point	127-129 °C	[5]
Boiling Point	309.8°C at 760 mmHg	[5]
InChI Key	ODCLHXGXGFBTA-UHFFFAOYSA-N	[2]

Synthesis and Experimental Protocols

The primary route for synthesizing **3-Nitro-5-(trifluoromethyl)benzoic acid** is through the nitration of its precursor, 3-(trifluoromethyl)benzoic acid. The workflow for this synthesis is outlined below.





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